

Personal protective equipment for handling 2-Hydroxy-5-methyl-3-nitropyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydroxy-5-methyl-3-nitropyridine

Cat. No.: B188116

[Get Quote](#)

Essential Safety and Handling Guide for 2-Hydroxy-5-methyl-3-nitropyridine

This guide provides crucial safety and logistical information for the handling and disposal of **2-Hydroxy-5-methyl-3-nitropyridine**. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

1. Hazard Identification and Personal Protective Equipment (PPE)

2-Hydroxy-5-methyl-3-nitropyridine is classified as a hazardous chemical that can cause skin and serious eye irritation.[1][2] It may also cause respiratory irritation.[2][3] Therefore, adherence to strict safety protocols and the use of appropriate personal protective equipment are mandatory.

Recommended Personal Protective Equipment:

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical splash goggles or a face shield worn over safety glasses that meet ANSI Z87.1 or European Standard EN166 standards.[2][4][5]	To protect against splashes and sprays that can cause serious eye irritation.
Skin Protection	Chemically resistant gloves (e.g., nitrile), a flame-resistant lab coat, and closed-toe shoes.[4][6]	To prevent skin contact, which can cause irritation.[1][2]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate or if dusts/aerosols are generated. [3][7]	To prevent inhalation, which may lead to respiratory irritation.[2][3]

Quantitative Safety Data Summary:

Parameter	Value	Source
Flash Point	No information available	[1]
Autoignition Temperature	No information available	[1]
Upper Explosive Limit	No data available	[1]
Lower Explosive Limit	No data available	[1]
Vapor Pressure	Negligible	[8]
Specific Gravity	Not available	[8]

2. Safe Handling and Storage Procedures

Proper handling and storage are critical to minimize exposure risk.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[6][9]
- Avoid all personal contact, including inhalation of dust or vapors.[8]
- Do not eat, drink, or smoke when using this product.[1][10]
- Wash hands thoroughly after handling.[1][10]
- Keep containers securely sealed when not in use.[8]

Storage:

- Store in a cool, dry, and well-ventilated area.[1][6]
- Keep containers tightly closed.[1]
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.
[1][3]

3. Emergency and First Aid Protocols

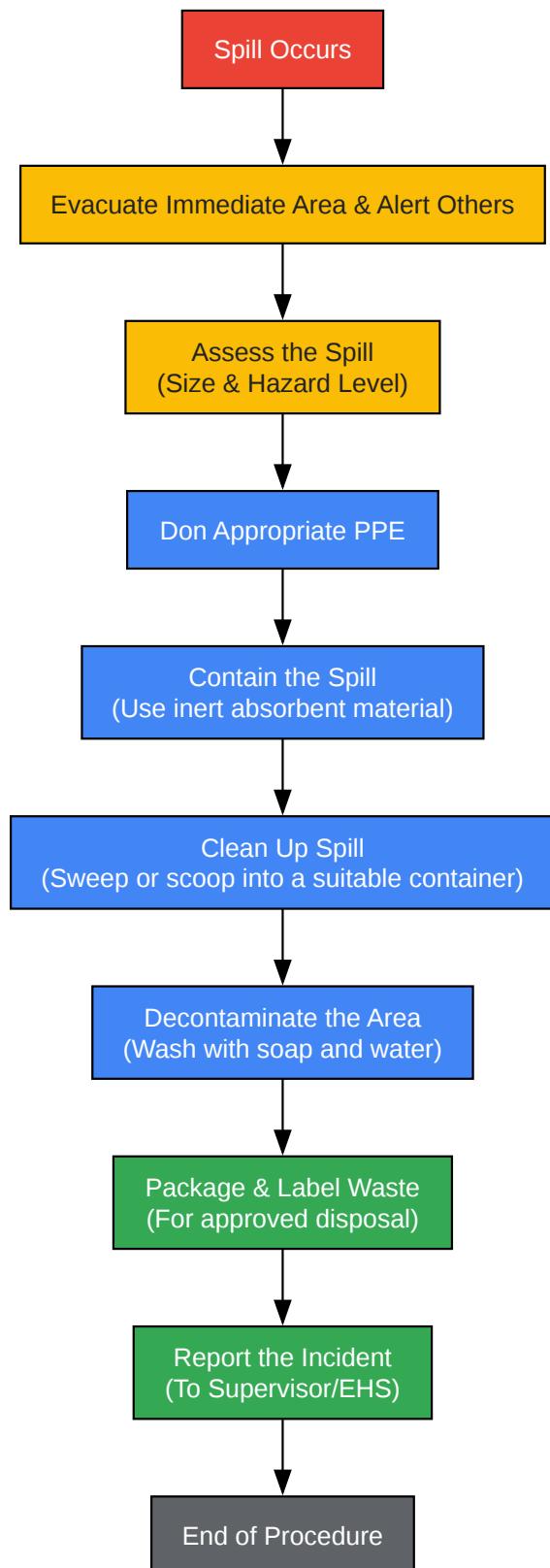
In the event of exposure, immediate action is crucial.

Exposure Type	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [1] [11] Remove contact lenses if present and easy to do. [1] Seek immediate medical attention. [1] [11]
Skin Contact	Immediately remove all contaminated clothing and wash the affected skin with plenty of soap and water for at least 15 minutes. [1] [12] If skin irritation occurs, get medical advice/attention. [1]
Inhalation	Move the exposed person to fresh air at once. [12] If not breathing, give artificial respiration. [2] If symptoms persist, call a physician. [1]
Ingestion	Rinse mouth with water. [1] Do NOT induce vomiting. Call a poison center or doctor/physician if you feel unwell. [1]

4. Spill and Disposal Management

A systematic approach to spill cleanup and waste disposal is essential to prevent environmental contamination and further exposure.

Spill Response Workflow:



[Click to download full resolution via product page](#)

Caption: Workflow for responding to a chemical spill.

Disposal Plan:

- Dispose of contents and container to an approved waste disposal plant.[1][2]
- Collect residues and place them in sealed, labeled containers for disposal.[8]
- Do not let the product enter drains.[9]

By adhering to these guidelines, you can significantly mitigate the risks associated with handling **2-Hydroxy-5-methyl-3-nitropyridine** and ensure a safe laboratory environment.

Always consult the specific Safety Data Sheet (SDS) provided by the manufacturer for the most detailed and up-to-date information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. fishersci.com [fishersci.com]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
- 4. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 5. Personal Protective Equipment in Chemistry | Environmental Health and Safety [ehs.dartmouth.edu]
- 6. 12 Safety Precautions To Follow When Handling Pyridine [postapplescientific.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. 2-Hydroxy-5-methyl-3-nitropyridine - Safety Data Sheet [chemicalbook.com]
- 10. jubilantingrevia.com [jubilantingrevia.com]
- 11. ehs.princeton.edu [ehs.princeton.edu]

- 12. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Hydroxy-5-methyl-3-nitropyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b188116#personal-protective-equipment-for-handling-2-hydroxy-5-methyl-3-nitropyridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com